

An In-depth Technical Guide to the Thermal Decomposition of Rhodium Triiodide

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Compound of Interest

Compound Name: Rhodium triiodide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermal decomposition of **Rhodium triiodide** (RhI_3). The document details the physicochemical properties, thermal stability, and a plausible experimental protocol for the analysis of its decomposition. This guide is intended for professionals in research and development who utilize rhodium compounds in catalysis, materials science, and pharmaceutical synthesis.

Introduction to Rhodium Triiodide

Rhodium triiodide, a black crystalline solid, is an inorganic compound with the chemical formula RhI_3 [1][2]. It is generally insoluble in water but soluble in alcohol and acetone[1]. Similar to aluminum trichloride (AlCl_3), RhI_3 adopts a monoclinic crystal structure[1]. This compound is noted for its applications as a catalyst in various chemical reactions, including carbonylation synthesis for the production of acetic acid and acetic anhydride[1].

Physicochemical and Thermal Properties

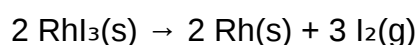
Rhodium triiodide is stable at room temperature and under normal atmospheric pressure. It is, however, hygroscopic and should be stored in an inert atmosphere and kept in a dark place[1]. Key physicochemical properties are summarized in the table below.

Data Presentation: Quantitative Data Summary

Property	Value	Source(s)
Molecular Formula	RhI ₃	[1]
Molar Mass	483.62 g/mol	[1]
Appearance	Black crystalline powder	[1]
Crystal Structure	Monoclinic	[1]
Density	6.400 g/cm ³	[1]
Water Solubility	Insoluble	[1]
Decomposition Temperature	Begins to decompose at 675 °C	[1]

Thermal Decomposition of Rhodium Triiodide

The thermal stability of a compound is a critical parameter in its application, particularly in high-temperature catalytic processes. **Rhodium triiodide** begins to decompose at a temperature of 675 °C[1]. While specific literature on the decomposition products of RhI₃ is scarce, the thermal decomposition of other rhodium halides, such as rhodium(III) chloride (RhCl₃), in an inert atmosphere results in the formation of metallic rhodium and the corresponding halogen gas. By analogy, the thermal decomposition of **rhodium triiodide** is expected to proceed as follows:



This reaction signifies the breakdown of solid **rhodium triiodide** into solid metallic rhodium and gaseous iodine.

Mandatory Visualization: Thermal Decomposition Pathway of Rhodium Triiodide

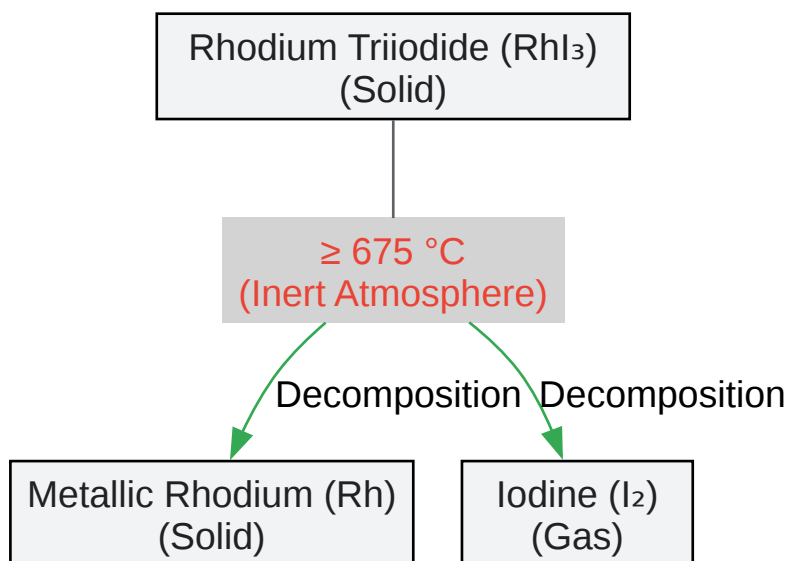


Figure 1: Proposed Thermal Decomposition Pathway of Rhodium Triiodide

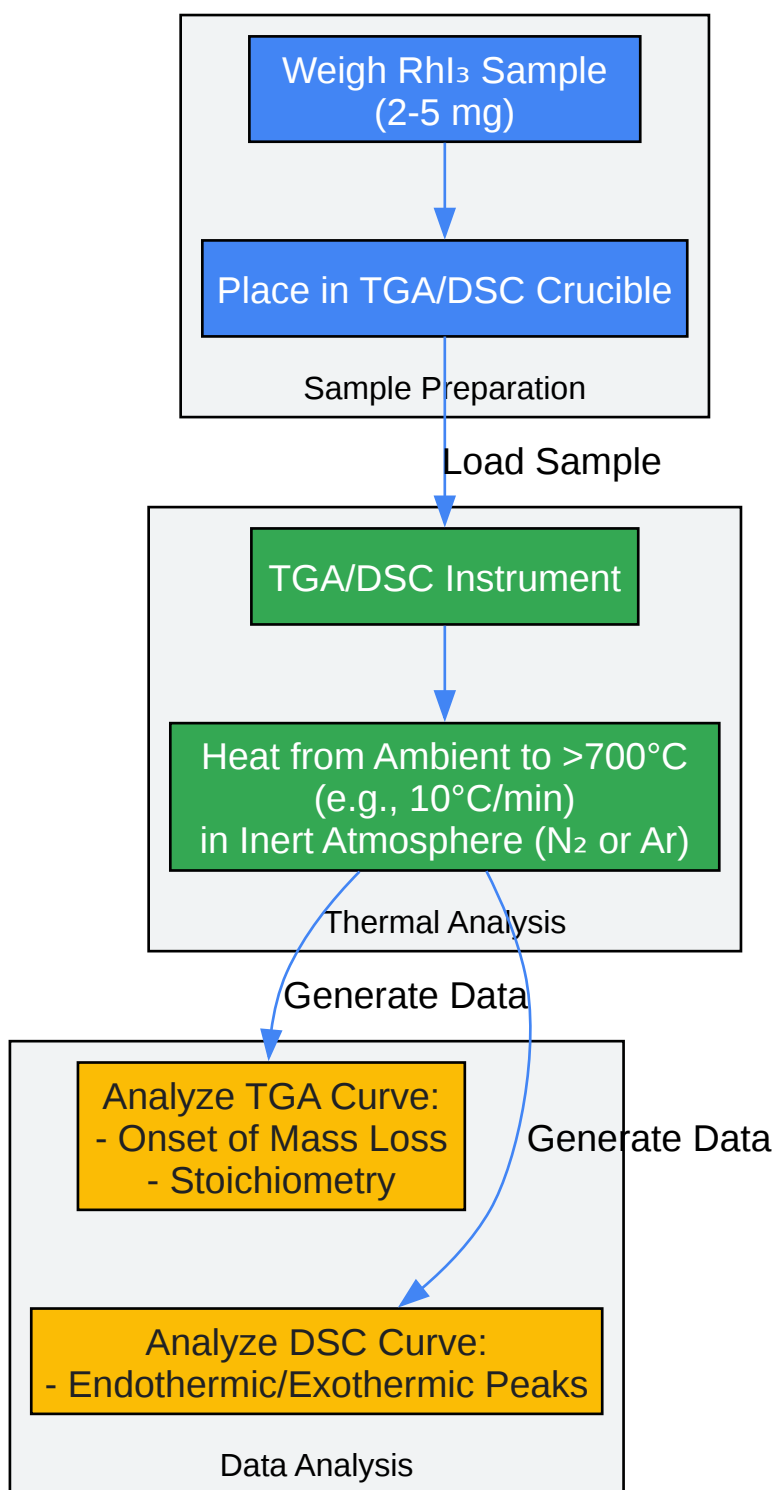


Figure 2: Experimental Workflow for Thermal Analysis of RhI_3

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References

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